

Spectroscopic Analysis of [Benzoyl(ethoxy)amino] Acetate: A Technical Overview

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Compound of Interest

Compound Name: [benzoyl(ethoxy)amino] acetate

Cat. No.: B055209

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Disclaimer: Spectroscopic data for the specific compound **[benzoyl(ethoxy)amino] acetate** is not readily available in public scientific databases. This guide presents data for a close structural analogue, N-Benzoylglycine ethyl ester, to provide representative spectroscopic information. The experimental protocols described are generalized for N-benzoyl amino acid esters.

This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for N-Benzoylglycine ethyl ester. It includes detailed experimental protocols and visual diagrams to aid researchers, scientists, and professionals in drug development in understanding the spectroscopic characterization of this class of compounds.

Spectroscopic Data

The following tables summarize the key spectroscopic data for N-Benzoylglycine ethyl ester.

Table 1: ¹H NMR Spectroscopic Data for N-Benzoylglycine ethyl ester

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
1.29	t	7.1	-CH ₃ (ethyl ester)
4.23	q	7.1	-CH ₂ - (ethyl ester)
4.26	d	5.0	-CH ₂ - (glycine moiety)
6.80 (broad s)	s	-	-NH- (amide)
7.43 - 7.55	m	-	Aromatic H (meta, para)
7.82 - 7.86	m	-	Aromatic H (ortho)

Table 2: ¹³C NMR Spectroscopic Data for N-Benzoylglycine ethyl ester

Chemical Shift (δ) ppm	Assignment
14.2	-CH ₃ (ethyl ester)
41.8	-CH ₂ - (glycine moiety)
61.6	-O-CH ₂ - (ethyl ester)
127.2	Aromatic CH (ortho)
128.6	Aromatic CH (meta)
131.8	Aromatic CH (para)
133.8	Aromatic C (ipso)
167.4	C=O (amide)
170.0	C=O (ester)

Table 3: IR Spectroscopic Data for N-Benzoylglycine ethyl ester

Wavenumber (cm ⁻¹)	Assignment
3300 - 3400	N-H stretch (amide)
3060	Aromatic C-H stretch
2980	Aliphatic C-H stretch
1740	C=O stretch (ester)
1640	C=O stretch (amide I)
1540	N-H bend (amide II)
1210	C-O stretch (ester)

Table 4: Mass Spectrometry Data for N-Benzoylglycine ethyl ester

m/z	Relative Intensity (%)	Assignment
207	5	[M] ⁺
105	100	[C ₆ H ₅ CO] ⁺ (Benzoyl cation)
77	30	[C ₆ H ₅] ⁺ (Phenyl cation)

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of N-benzoyl amino acid esters.

2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra are typically recorded on a 300 MHz or 400 MHz spectrometer.^[1] The sample (5-10 mg) is dissolved in an appropriate deuterated solvent, such as chloroform-d (CDCl₃) or dimethyl sulfoxide-d₆ (DMSO-d₆), containing tetramethylsilane (TMS) as an internal standard. ^[1] ¹H and ¹³C NMR spectra are acquired at room temperature.^[1]

2.2 Infrared (IR) Spectroscopy

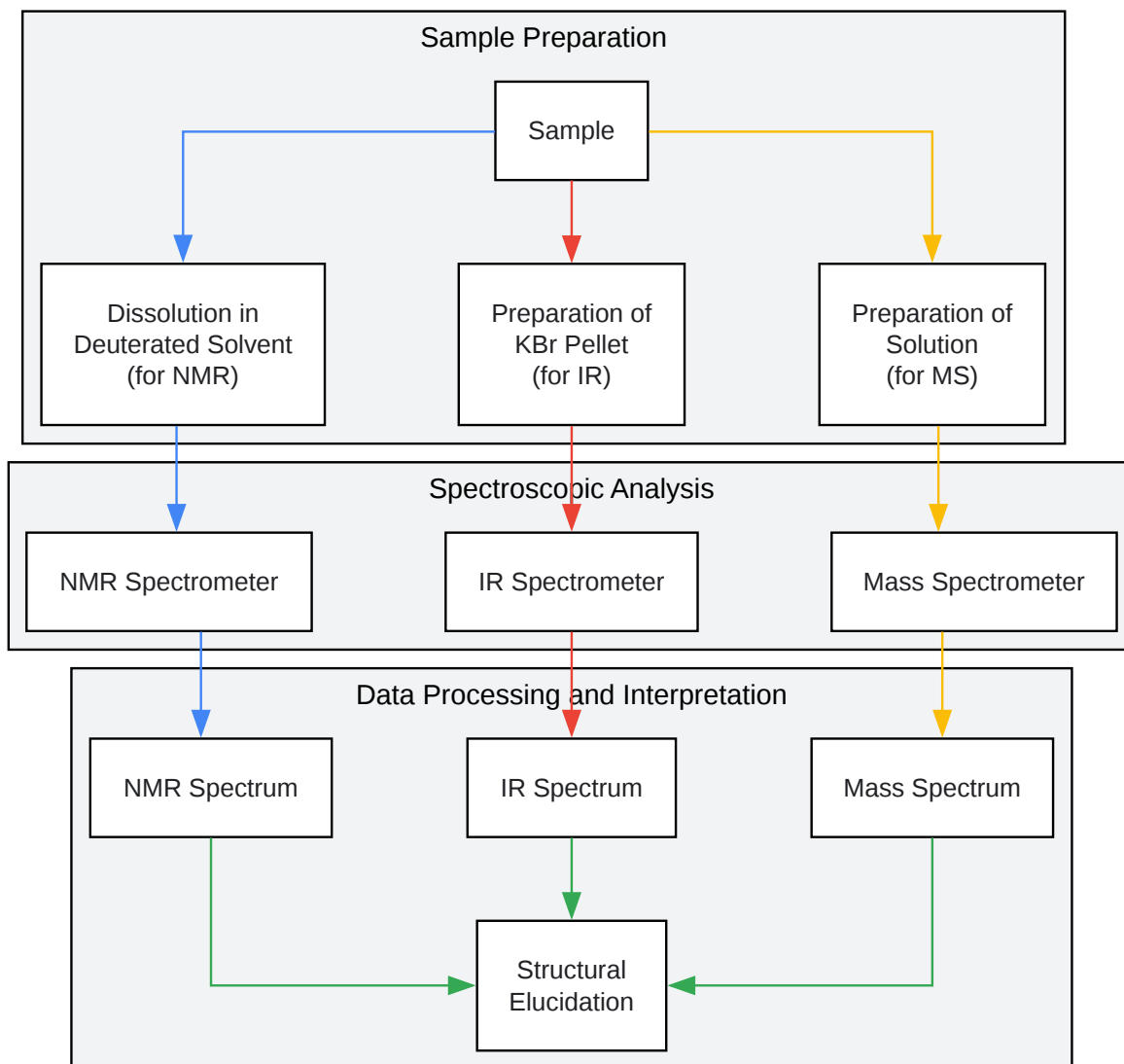
IR spectra are often recorded on a Fourier Transform Infrared (FTIR) spectrometer.^[1] The sample can be prepared as a KBr pellet or analyzed as a thin film on a salt plate (e.g., NaCl or KBr). The spectrum is typically recorded over a range of 4000-400 cm^{-1} .^[1]

2.3 Mass Spectrometry (MS)

Mass spectra can be obtained using various ionization techniques, such as electron ionization (EI) or electrospray ionization (ESI). For EI-MS, the sample is introduced into the ion source, where it is bombarded with electrons (typically at 70 eV).^[1] For ESI-MS, the sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and infused into the mass spectrometer. High-resolution mass spectrometry (HRMS) can be used to determine the exact mass and elemental composition of the molecule and its fragments.^[1]

Visualizations

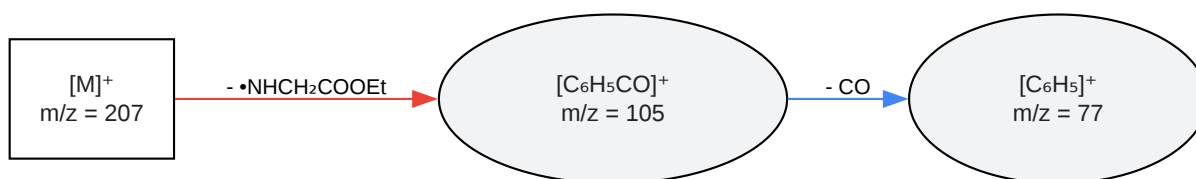
Diagram 1: General Workflow for Spectroscopic Analysis



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Caption: General workflow for spectroscopic analysis.

Diagram 2: Plausible Mass Spectrometry Fragmentation of N-Benzoylglycine ethyl ester



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References

- 1. scielo.org.mx [scielo.org.mx]
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